

The Enigmatic Role of Methyl Arachidate in Physiology: A Technical Whitepaper

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Compound of Interest

Compound Name: Methyl arachidate

Cat. No.: B153888

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Abstract

Methyl arachidate (methyl eicosanoate), the methyl ester of the saturated 20-carbon arachidic acid, is a fatty acid methyl ester (FAME) found in various natural sources, including certain plants and microorganisms. Despite its presence in biological systems, its specific physiological roles in both plants and animals remain largely uncharacterized. In animal physiology, it is putatively identified as an inhibitor of leukotriene A4 hydrolase (LTA4H), a key enzyme in the biosynthesis of the pro-inflammatory mediator leukotriene B4. However, primary research detailing the specifics of this inhibition is conspicuously absent in publicly accessible literature. In plant physiology, there is currently no defined signaling or metabolic role for **methyl arachidate**, distinguishing it from the well-documented activities of its precursor, arachidic acid, and the related plant hormone, methyl jasmonate. This technical guide provides a comprehensive overview of the current, albeit limited, knowledge of **methyl arachidate**, highlighting the significant gaps in our understanding and suggesting potential avenues for future research.

Physicochemical Properties and Occurrence

Methyl arachidate is a saturated fatty acid methyl ester. Its physical and chemical properties are summarized in Table 1. It is found as a minor component in various natural oils.

Table 1: Physicochemical Properties of **Methyl Arachidate**

Property	Value	Reference
Synonyms	Methyl eicosanoate, Arachidic acid methyl ester	[1][2]
Molecular Formula	C ₂₁ H ₄₂ O ₂	[2]
Molecular Weight	326.56 g/mol	[2]
Appearance	White solid flakes	[3]
Melting Point	53.0-55.0 °C	[3]
Boiling Point	215 °C at 10 mmHg	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]
CAS Number	1120-28-1	[2]

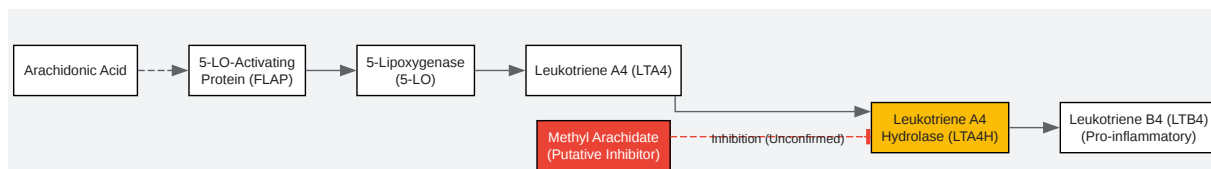
Biological Role in Animal Physiology: A Putative LTA4H Inhibitor

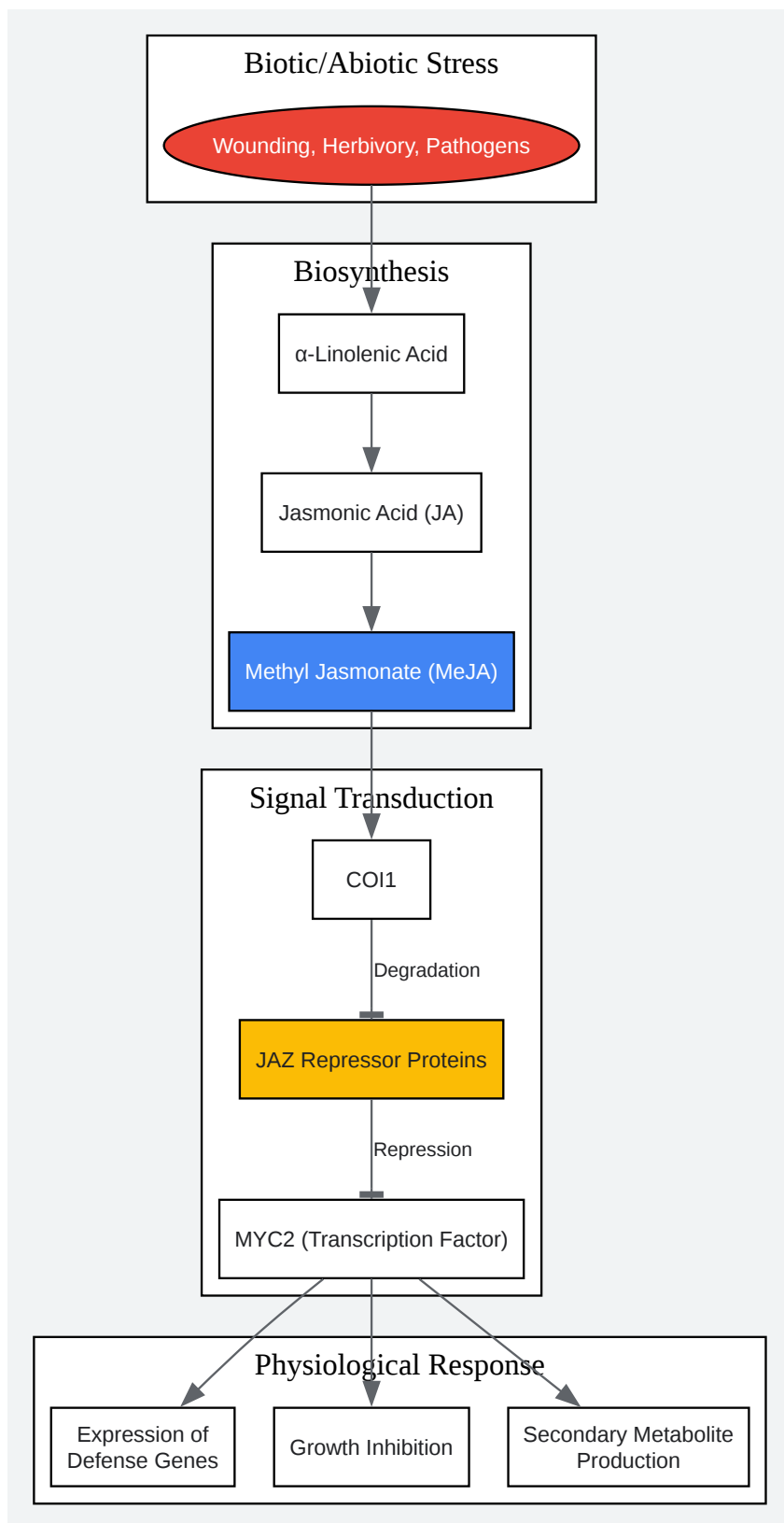
The most significant, though not yet substantiated by primary literature, biological activity attributed to **methyl arachidate** in animals is the inhibition of leukotriene A4 hydrolase (LTA4H). LTA4H is a bifunctional zinc enzyme that catalyzes the final step in the biosynthesis of leukotriene B4 (LTB4), a potent pro-inflammatory lipid mediator. Inhibition of LTA4H is a therapeutic target for a variety of inflammatory diseases.

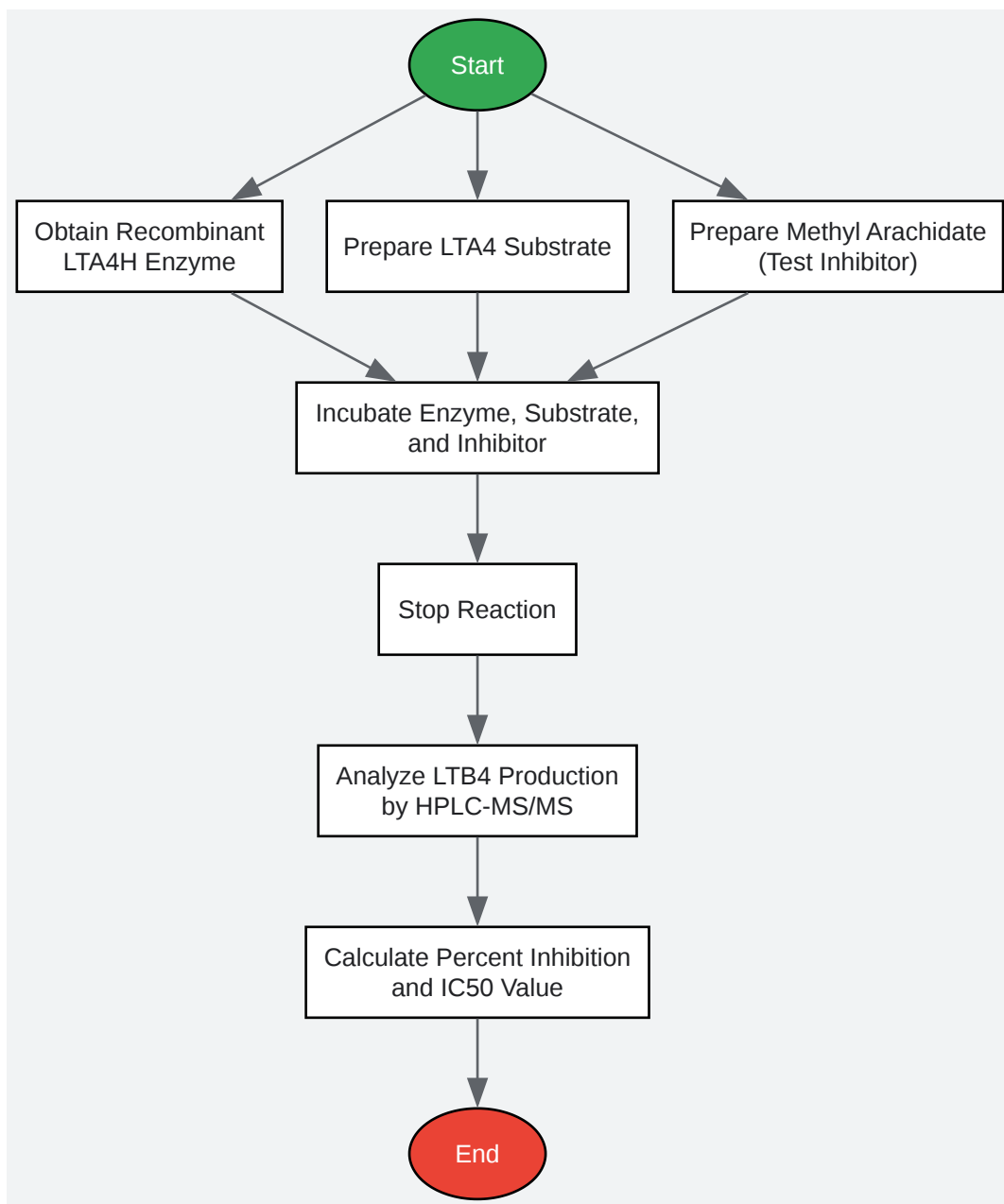
Despite numerous chemical suppliers listing **methyl arachidate** as an LTA4H inhibitor, a thorough search of scientific literature did not yield the primary research article describing this activity. Consequently, quantitative data such as IC50 values and detailed experimental protocols for this specific inhibition are not available.

The Leukotriene B4 Biosynthesis Pathway and Potential Inhibition

The synthesis of LTB4 from arachidonic acid involves a multi-step enzymatic cascade. **Methyl arachidate** is suggested to inhibit the final step of this pathway.







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- To cite this document: BenchChem. [The Enigmatic Role of Methyl Arachidate in Physiology: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153888#biological-role-of-methyl-arachidate-in-plant-and-animal-physiology]

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